

In-Depth Technical Guide: 3-(2-Aminoethoxy)benzonitrile

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Compound of Interest

Compound Name: 3-(2-Aminoethoxy)benzonitrile

Cat. No.: B111376

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CAS Number: 120351-94-2

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-(2-Aminoethoxy)benzonitrile**, a versatile building block in medicinal chemistry and materials science. This document consolidates available data on its chemical properties, synthesis, and analytical characterization.

Chemical and Physical Properties

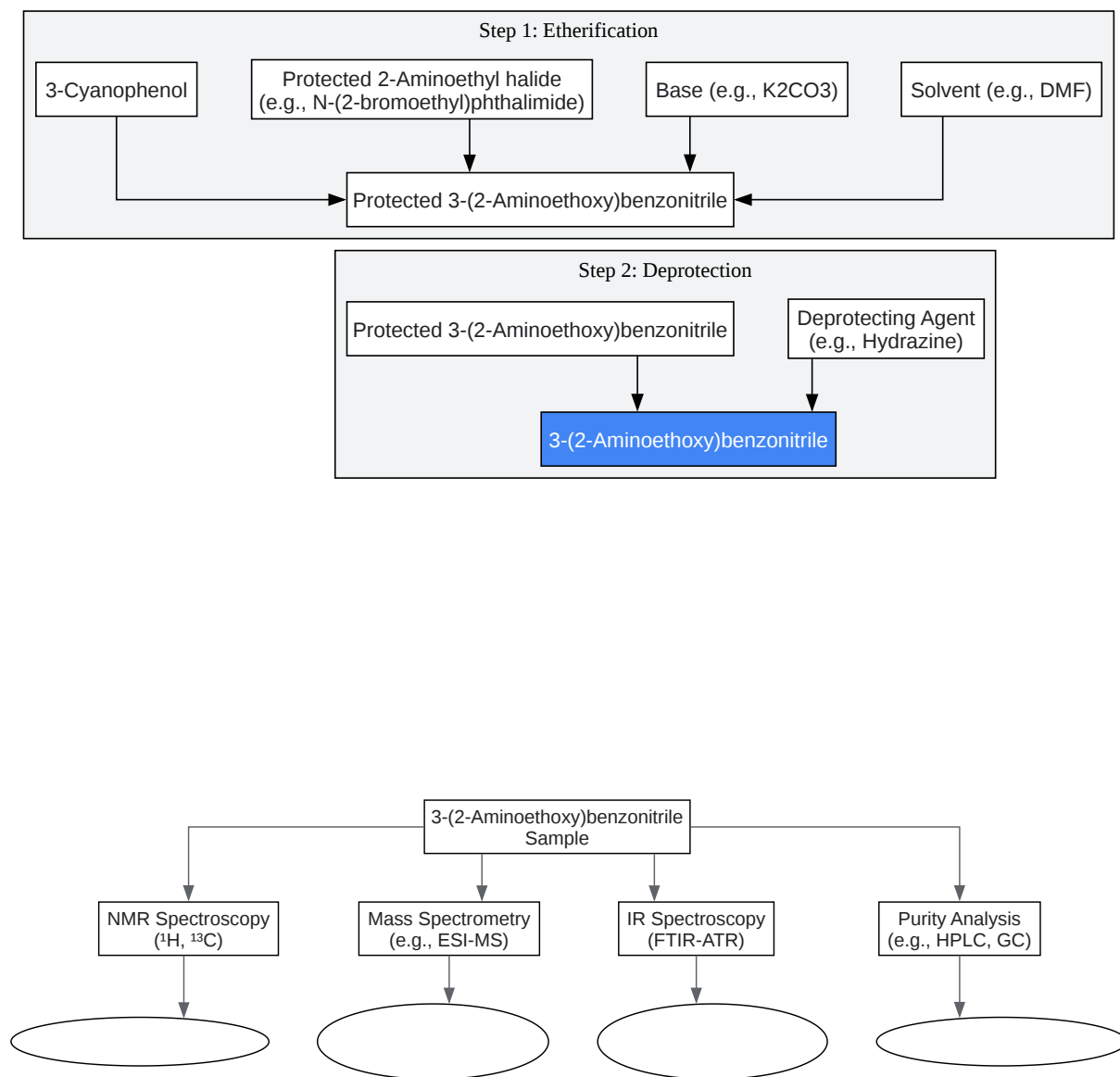
3-(2-Aminoethoxy)benzonitrile is a substituted benzonitrile featuring an aminoethoxy side chain at the meta-position. This unique combination of a nitrile group, an ether linkage, and a primary amine makes it a valuable intermediate for the synthesis of more complex molecules. A summary of its key properties is presented in the table below.

Property	Value	Source
CAS Number	120351-94-2	[1]
Molecular Formula	C ₉ H ₁₀ N ₂ O	[1]
Molecular Weight	162.19 g/mol	[1]
Appearance	Light yellow to yellow liquid	[2]
Purity	≥95.0%	[1][2]
Storage	2-8°C, protect from light	[1][2]
SMILES	<chem>N#CC1=CC=CC(OCCN)=C1</chem>	[1]
InChI Key	XRXLMRKNZYUOND-UHFFFAOYSA-N	[3]
Topological Polar Surface Area (TPSA)	59.04 Å ²	[1]
logP	0.89578	[1]
Hydrogen Bond Acceptors	3	[1]
Hydrogen Bond Donors	1	[1]
Rotatable Bonds	3	[1]

Synthesis

A plausible and commonly employed synthetic route to **3-(2-Aminoethoxy)benzonitrile** involves the Williamson ether synthesis. This method utilizes the reaction of 3-cyanophenol with a protected 2-aminoethyl halide, followed by deprotection of the amino group.

Conceptual Synthesis Workflow:



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References

- 1. chemscene.com [chemscene.com]
- 2. file.leyan.com [file.leyan.com]
- 3. PubChemLite - 3-(2-aminoethoxy)benzonitrile hydrochloride (C₉H₁₀N₂O) [pubchemlite.lcsb.uni.lu]
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